

Solution preparation of (E)-3-(2-hydroxyethylamino)prop-2-enal for experiments

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Compound of Interest

Compound Name: (E)-3-(2-hydroxyethylamino)prop-2-enal

Cat. No.: B219828

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Application Notes and Protocols for (E)-3-(2-hydroxyethylamino)prop-2-enal

For Researchers, Scientists, and Drug Development Professionals

Introduction

(E)-3-(2-hydroxyethylamino)prop-2-enal is a bifunctional molecule belonging to the class of α,β -unsaturated aldehydes, commonly known as enals. Its structure, featuring a reactive aldehyde, a nucleophilic secondary amine, and a hydrophilic hydroxyethyl group, makes it a versatile building block in organic synthesis and a compound of interest for various biological and pharmaceutical applications. The conjugated system of the enal moiety is a key feature influencing its reactivity, often participating in Michael additions and other nucleophilic attacks. The presence of the N-(2-hydroxyethyl)amino group significantly modulates the electronic properties of the enal system, acting as an electron-donating group. This document provides detailed protocols for the preparation of solutions of **(E)-3-(2-hydroxyethylamino)prop-2-enal** for experimental use, along with relevant chemical and physical data to ensure safe and effective handling.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(E)-3-(2-hydroxyethylamino)prop-2-enal** and related compounds is presented below. Due to the limited availability of experimental data for the title compound, properties of analogous structures are included for comparative purposes.

Property	(E)-3-(2-hydroxyethylamino)prop-2-enal	(E)-3-aminoprop-2-enal[1]	Acrolein (prop-2-enal)	2-Aminoethanol
CAS Number	119864-25-4[2]	28636-16-0	107-02-8	141-43-5
Molecular Formula	C5H9NO2[2]	C3H5NO	C3H4O	C2H7NO
Molecular Weight (g/mol)	115.13[2]	71.08	56.06	61.08
Appearance	Inferred: Pale yellow to brown liquid or solid	Not specified	Colorless liquid	Colorless, viscous liquid
Boiling Point (°C)	Not available	Not available	53	170
Melting Point (°C)	Not available	Not available	-87	10.3
Solubility	Inferred: Soluble in water and polar organic solvents (e.g., ethanol, DMSO)	Not specified	Soluble in water (21.25 g/100 mL)	Miscible with water

Solution Preparation Protocols

The following protocols are designed to provide a starting point for the preparation of solutions of **(E)-3-(2-hydroxyethylamino)prop-2-enal**. Researchers should optimize these protocols based on their specific experimental needs and the stability of the compound under their experimental conditions.

General Safety Precautions

- **(E)-3-(2-hydroxyethylamino)prop-2-enal** is a reactive α,β -unsaturated aldehyde and should be handled with caution.
- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.
- Avoid inhalation of vapors and contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Due to its potential reactivity, store the compound under an inert atmosphere (e.g., argon or nitrogen) at low temperatures (-20°C is recommended for long-term storage).

Protocol 1: Preparation of an Aqueous Stock Solution (e.g., 10 mM)

This protocol is suitable for experiments where an aqueous solution is required, such as in many biological assays.

Materials:

- **(E)-3-(2-hydroxyethylamino)prop-2-enal**
- High-purity water (e.g., Milli-Q® or equivalent)
- Calibrated analytical balance
- Volumetric flask
- Magnetic stirrer and stir bar (optional)
- Vortex mixer

Procedure:

- Calculate the required mass: To prepare 10 mL of a 10 mM stock solution, calculate the mass of **(E)-3-(2-hydroxyethylamino)prop-2-enal** needed:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass} = 0.010 \text{ mol/L} \times 0.010 \text{ L} \times 115.13 \text{ g/mol} = 0.011513 \text{ g} = 11.51 \text{ mg}$
- Weigh the compound: Carefully weigh out the calculated mass of **(E)-3-(2-hydroxyethylamino)prop-2-enal** on an analytical balance.
- Dissolution:
 - Transfer the weighed compound to a 10 mL volumetric flask.
 - Add a small amount of high-purity water (approximately 5-7 mL) to the flask.
 - Gently swirl the flask or use a vortex mixer to dissolve the compound completely. A magnetic stirrer can also be used for gentle agitation.
 - The presence of the hydroxyl and amino groups suggests good water solubility.
- Final Volume Adjustment: Once the solid is completely dissolved, add high-purity water to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
- Mixing and Storage:
 - Cap the flask and invert it several times to ensure a homogeneous solution.
 - It is recommended to prepare fresh solutions for each experiment due to the potential for degradation of α,β -unsaturated aldehydes in aqueous media.
 - If short-term storage is necessary, store the solution at 2-8°C and protect it from light. For longer-term storage, aliquots can be flash-frozen in liquid nitrogen and stored at -80°C, though stability under these conditions should be experimentally verified.

Protocol 2: Preparation of a Stock Solution in an Organic Solvent (e.g., 50 mM in DMSO)

This protocol is suitable for experiments requiring a more concentrated stock solution or for compounds with limited aqueous solubility. DMSO is a common solvent for preparing stock solutions of small molecules for biological screening.

Materials:

- **(E)-3-(2-hydroxyethylamino)prop-2-enal**
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Appropriate-sized volumetric flask or vial
- Vortex mixer

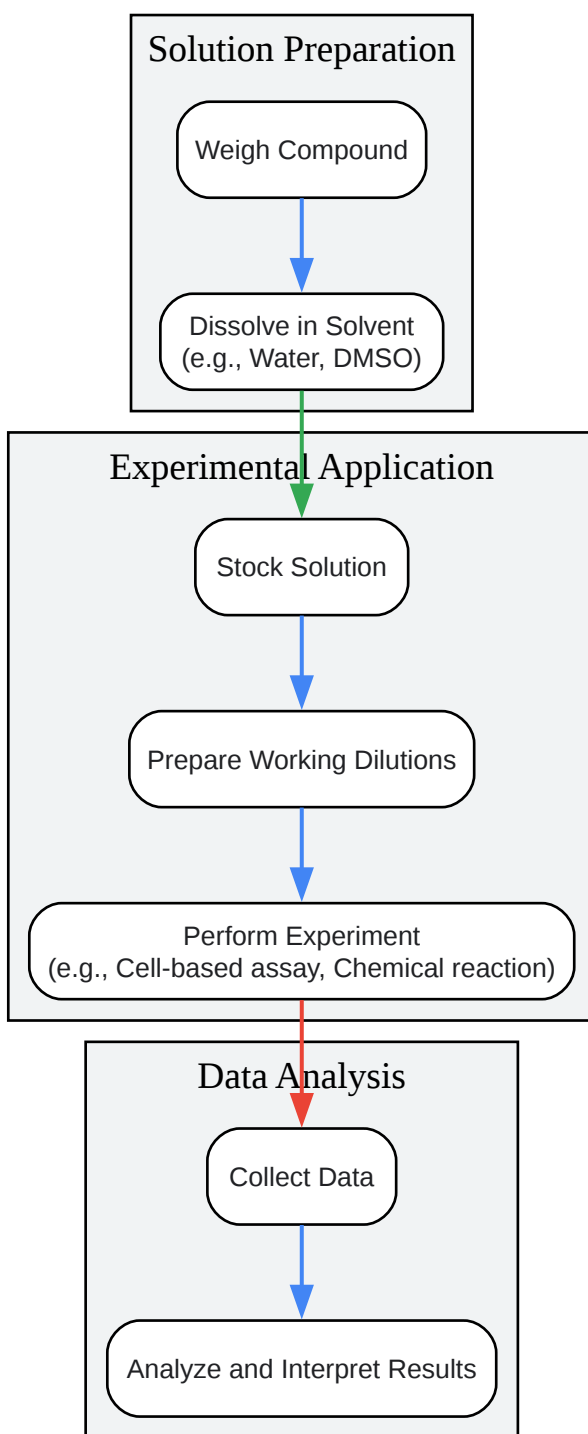
Procedure:

- Calculate the required mass: To prepare 2 mL of a 50 mM stock solution in DMSO:
 - $\text{Mass (g)} = 0.050 \text{ mol/L} \times 0.002 \text{ L} \times 115.13 \text{ g/mol} = 0.011513 \text{ g} = 11.51 \text{ mg}$
- Weigh the compound: Accurately weigh the calculated mass of **(E)-3-(2-hydroxyethylamino)prop-2-enal**.
- Dissolution:
 - Transfer the compound to a suitable vial or small volumetric flask.
 - Add the required volume of anhydrous DMSO (2 mL in this example).
 - Use a vortex mixer to ensure complete dissolution. Gentle warming in a water bath may be necessary if the compound dissolves slowly, but care should be taken to avoid degradation.
- Storage:

- Store the DMSO stock solution in small aliquots at -20°C or -80°C to minimize freeze-thaw cycles.
- Ensure the vials are tightly sealed to prevent moisture absorption by the DMSO.

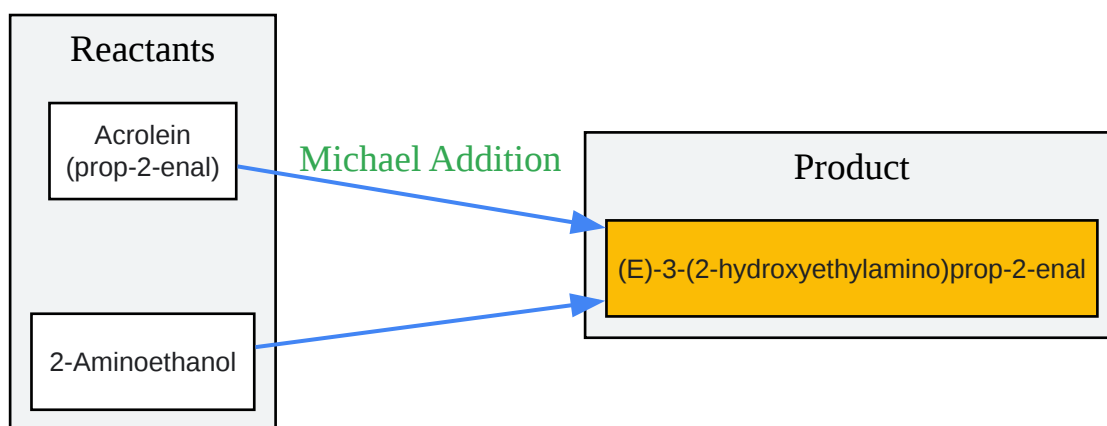
Experimental Workflow and Signaling Pathway Diagrams

The following diagrams illustrate a typical experimental workflow for using **(E)-3-(2-hydroxyethylamino)prop-2-enal** solutions and a conceptual diagram of its synthesis via Michael Addition.



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Caption: A typical experimental workflow for the preparation and use of **(E)-3-(2-hydroxyethylamino)prop-2-enal** solutions.



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Caption: Synthesis of **(E)-3-(2-hydroxyethylamino)prop-2-enal** via Michael Addition.[2]

Conclusion

These application notes provide a foundational guide for the preparation of solutions of **(E)-3-(2-hydroxyethylamino)prop-2-enal** for various research applications. Due to the reactive nature of this compound, it is imperative to adhere to strict safety protocols and to consider its stability when designing experiments. The provided protocols for aqueous and organic solvent-based solutions offer a starting point that can be adapted to specific experimental requirements. Researchers are encouraged to perform small-scale stability tests under their specific experimental conditions to ensure the integrity of the compound throughout their studies.

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References

- 1. (E)-3-Aminoacrylaldehyde | C₃H₅NO | CID 13012673 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. (E)-3-(2-hydroxyethylamino)prop-2-enal | 119864-25-4 | Benchchem [benchchem.com]

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